

environmental risk assessment of CI_4 versus other halogenated methanes

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Compound of Interest

Compound Name: Carbon tetraiodide

Cat. No.: B1584510

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An Objective Comparison of the Environmental Risks of **Carbon Tetraiodide** and Other Halogenated Methanes

For researchers, scientists, and drug development professionals, the selection of reagents and the understanding of their environmental and toxicological profiles are of paramount importance. This guide provides a comparative environmental risk assessment of **carbon tetraiodide** (CI_4) versus other common halogenated methanes: carbon tetrachloride (CCl_4), chloroform (CHCl_3), and dichloromethane (CH_2Cl_2). The information is supported by available experimental data and standardized testing protocols.

Quantitative Environmental Impact Data

The environmental risks associated with halogenated methanes are diverse, ranging from atmospheric damage to direct toxicity. The following table summarizes key parameters for CI_4 and its common alternatives. It is important to note that comprehensive experimental data for **carbon tetraiodide** is limited in the literature due to its thermal and photochemical instability.^[1]

Parameter	Carbon Tetraiodide (CI ₄)	Carbon Tetrachloride (CCl ₄)	Chloroform (CHCl ₃)	Dichloromethane (CH ₂ Cl ₂)
Molar Mass (g/mol)	519.63	153.82	119.38	84.93
Atmospheric Lifetime	Data not available (expected to be short due to instability)[1]	26 years[2]	0.5 years	0.5 years
Ozone Depletion Potential (ODP)	Data not available	1.1	0.02	0.02
Global Warming Potential (GWP, 100-year)	Data not available	1400	15	9
Acute Toxicity (LD50, oral, rat)	18 mg/kg	2350 mg/kg	908 mg/kg	1600 mg/kg
Aquatic Toxicity (Freshwater)	Data not available	8-d LC50 (bullfrog larvae): 0.9 mg/L[3]	27-d exposure (rainbow trout eggs): 2 mg/L is toxic[4]	27-d LC50 (rainbow trout larvae): 13.2 mg/L[5]
Carcinogenicity	Not classified[6]	IARC Group 2B (Possibly carcinogenic to humans)	IARC Group 2B (Possibly carcinogenic to humans)	IARC Group 2A (Probably carcinogenic to humans)

Experimental Protocols

The data presented above are derived from various experimental and computational methodologies. Below are summaries of key protocols.

Ozone Depletion Potential (ODP) Determination

The ODP of a substance is not measured directly but is calculated using complex atmospheric models.^[7] The process integrates laboratory data and atmospheric observations.

- **Kinetic Studies:** The rate constants of the reactions between the halogenated methane and atmospheric oxidants, primarily hydroxyl (OH) radicals, are determined. These studies are crucial for calculating the substance's atmospheric lifetime.^[7]
- **Photolysis Studies:** The absorption cross-sections and quantum yields of the compound are measured to understand its breakdown by solar radiation.
- **Atmospheric Modeling:** The collected data are used as inputs for 2-D or 3-D global atmospheric models. These models simulate the transport and chemical reactions of the substance in the troposphere and stratosphere.
- **Relative Effect Calculation:** The ODP is calculated as the ratio of the modeled steady-state ozone depletion per unit mass of the test substance to the ozone depletion per unit mass of CFC-11, which has a reference ODP of 1.0.^{[8][9][10]}

Global Warming Potential (GWP) Calculation

GWP is a measure of how much heat a greenhouse gas traps in the atmosphere over a specific time, relative to carbon dioxide (CO₂).^[11]

- **Infrared Absorption:** The infrared absorption spectrum of the compound is measured to determine its radiative efficiency, which is its ability to absorb thermal radiation.^[12]
- **Atmospheric Lifetime Determination:** As with ODP, the atmospheric lifetime is a critical factor and is determined through kinetic studies.^{[11][12]}
- **Time-Integrated Radiative Forcing:** The total energy absorbed by a certain mass of the gas over a specified time horizon (commonly 100 years) is calculated by integrating its radiative efficiency and atmospheric lifetime.^[12]
- **Comparison to CO₂:** The GWP is the ratio of the total heat trapped by the gas to the total heat trapped by the same mass of CO₂ over the same period.^{[12][13]} CO₂ has a GWP of 1 by definition.^{[11][13]}

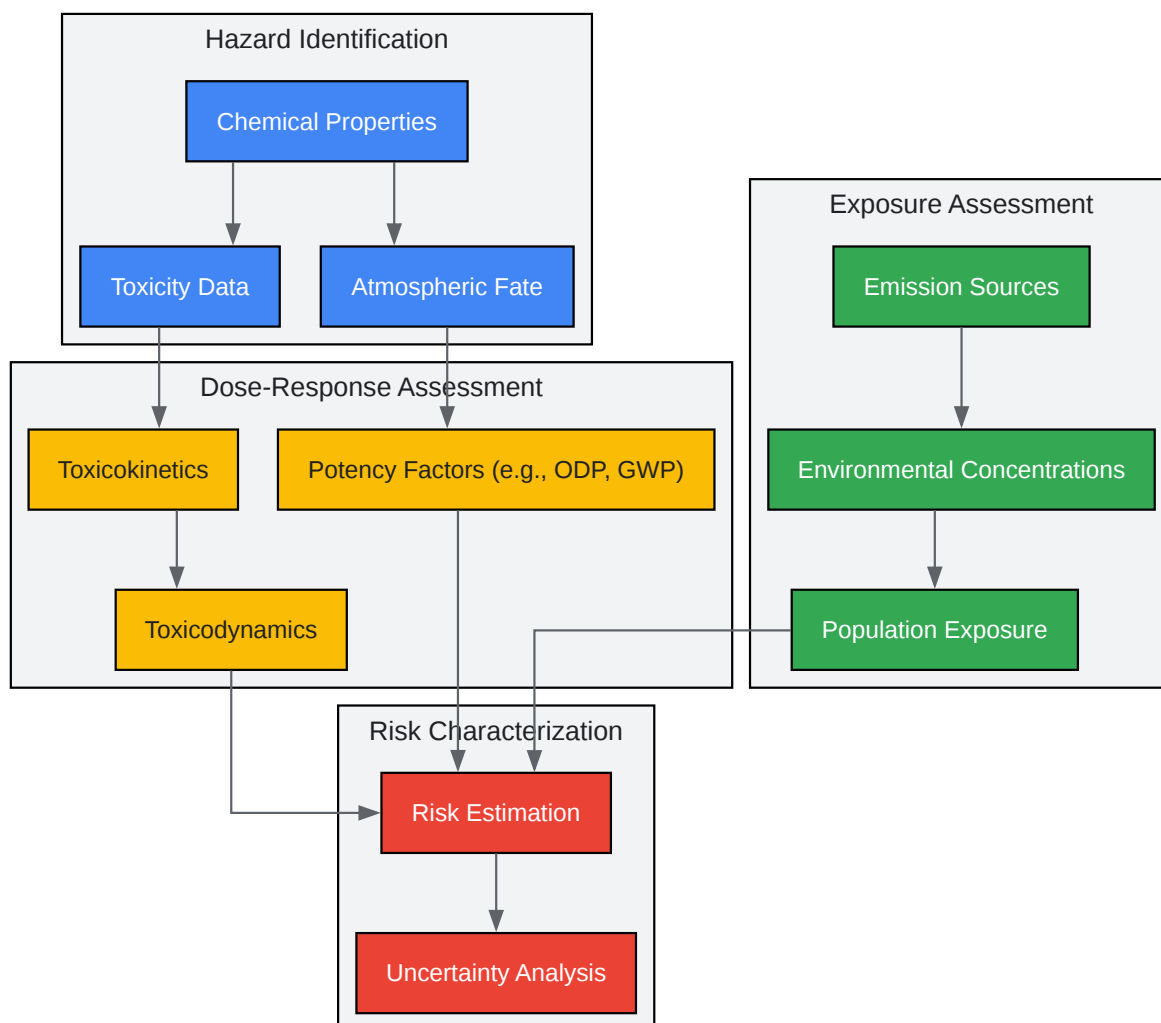
Aquatic Toxicity Testing

Aquatic toxicity is typically assessed through standardized tests on representative aquatic organisms.

- **Test Organisms:** A range of organisms are used, including fish (e.g., rainbow trout, fathead minnow), invertebrates (e.g., *Daphnia magna*), and algae.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- **Exposure Conditions:** Organisms are exposed to a series of concentrations of the test substance in a controlled laboratory setting. Key parameters like temperature, pH, and water hardness are monitored.
- **Endpoint Measurement:** The effects are observed over a specific period (e.g., 96 hours for acute toxicity). Endpoints include mortality (LC50, the concentration lethal to 50% of the test population) and sublethal effects like impacts on growth or reproduction (EC50, the concentration causing an effect in 50% of the population).[\[3\]](#)[\[4\]](#)
- **Guideline Derivation:** For regulatory purposes, a safety factor may be applied to the lowest observed effect concentration (LOEC) to derive water quality guidelines.[\[4\]](#)[\[5\]](#)

Visualizing the Environmental Risk Assessment Process

The following diagram illustrates the logical workflow for assessing the environmental risk of a chemical substance.

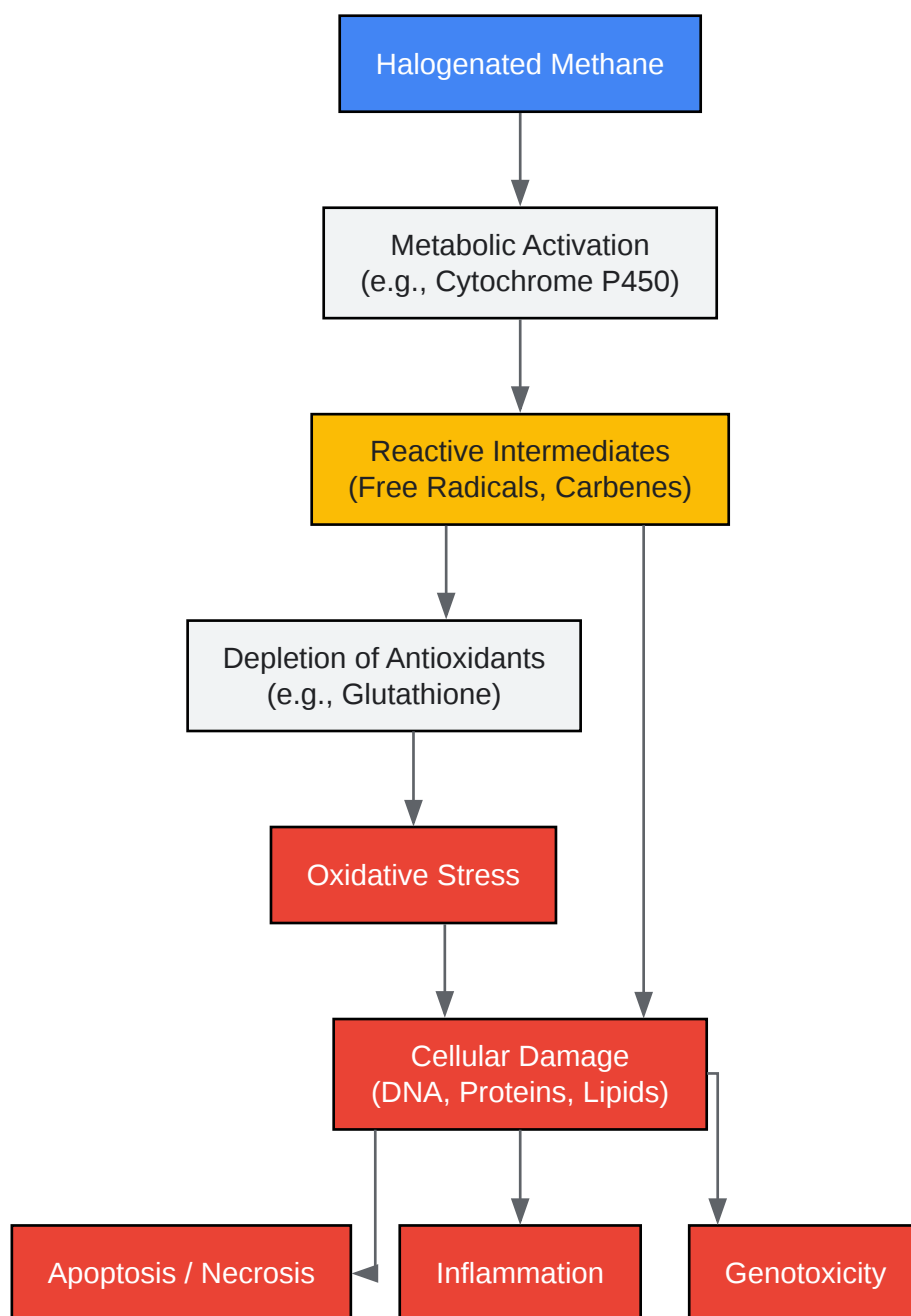


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Caption: Workflow for Environmental Risk Assessment.

Signaling Pathways in Toxicity

The toxicity of many halogenated methanes is associated with their metabolism, which can generate reactive intermediates leading to cellular damage.



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Caption: Generalized Toxicity Pathway for Halogenated Methanes.

Conclusion

The environmental risk profiles of halogenated methanes vary significantly. While carbon tetrachloride presents a high risk in terms of both ozone depletion and global warming, chloroform and dichloromethane have lower atmospheric impacts but remain significant

toxicological concerns. **Carbon tetraiodide**, due to its instability, is expected to have a short atmospheric lifetime, likely resulting in low ODP and GWP values. However, its high acute toxicity warrants careful handling and disposal. The lack of comprehensive environmental data for CI₄ highlights a need for further research to fully characterize its risk profile. For professionals in research and drug development, a thorough evaluation of these parameters is crucial for making environmentally responsible decisions in the laboratory and beyond.

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